

ZM241385 light sensitivity and storage precautions

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Compound of Interest

Compound Name: ZM241385

Cat. No.: B1684409

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ZM241385 Technical Support Center

Welcome to the technical support center for **ZM241385**. This guide provides researchers, scientists, and drug development professionals with essential information on the handling, storage, and potential troubleshooting of **ZM241385** to ensure the integrity and success of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **ZM241385**?

A1: Solid **ZM241385** is stable for ambient temperature shipping.^[1] Upon receipt, it is recommended to store the solid powder at temperatures ranging from +2°C to +8°C.^[2] For long-term storage, keeping it at -20°C can ensure stability for at least four years.^[3]

Q2: How should I store solutions of **ZM241385**?

A2: If possible, solutions should be prepared and used on the same day.^[1] For storage, it is recommended to aliquot the reconstituted solution and freeze it at -20°C.^[2] Stock solutions in DMSO are reported to be stable for up to one to three months when stored at -20°C.^{[2][4]} Some suppliers indicate that solutions can be stored at -80°C for up to a year.^[4] To avoid repeated freeze-thaw cycles, it is best to store the compound in single-use aliquots.^[4]

Q3: Is **ZM241385** sensitive to light?

A3: Yes, it is recommended to protect **ZM241385** from light.[2] While detailed photostability data is not readily available, this precaution suggests that exposure to light could potentially lead to degradation and affect the compound's activity. Therefore, it is best practice to store the solid compound and its solutions in light-protecting containers (e.g., amber vials) and to minimize exposure to ambient light during experimental procedures.

Q4: In which solvents is **ZM241385** soluble?

A4: **ZM241385** is soluble in DMSO and ethanol.[1][3] Solubility in DMSO is reported to be as high as 100 mM or 15-67 mg/mL.[1][3][4] In ethanol, the solubility is approximately 5 mM.[1][3]

Q5: My **ZM241385** solution has a precipitate after thawing. What should I do?

A5: Before use, it is important to equilibrate the solution to room temperature and ensure that any precipitate is fully dissolved.[1] Gentle warming and vortexing can help to redissolve the compound. Always visually inspect the solution for clarity before adding it to your experimental system.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	Ensure that both solid and solution forms of ZM241385 are stored according to the recommended conditions (see storage summary table below). Always use freshly prepared solutions or properly stored aliquots.
Compound degradation due to light exposure.	Minimize light exposure during all handling and experimental steps. Use amber or foil-wrapped tubes for storage and preparation of solutions.	
Difficulty dissolving the compound.	Incorrect solvent or concentration.	Use DMSO for preparing high-concentration stock solutions. For aqueous buffers, ensure the final DMSO concentration is low enough to maintain solubility and is compatible with your assay.
Low-quality or old DMSO.	Moisture-absorbing DMSO can reduce the solubility of ZM241385. ^[4] Use fresh, anhydrous grade DMSO for preparing stock solutions. ^[4]	
Precipitate formation in stock solution.	Solution was not fully equilibrated to room temperature before use.	Allow the vial to warm to room temperature before opening to prevent condensation. Ensure the solution is clear before taking an aliquot.
Exceeded solubility in the chosen solvent.	Do not exceed the recommended concentrations. If a lower concentration is	

needed for the experiment,
perform serial dilutions from a
concentrated stock.

Data Presentation

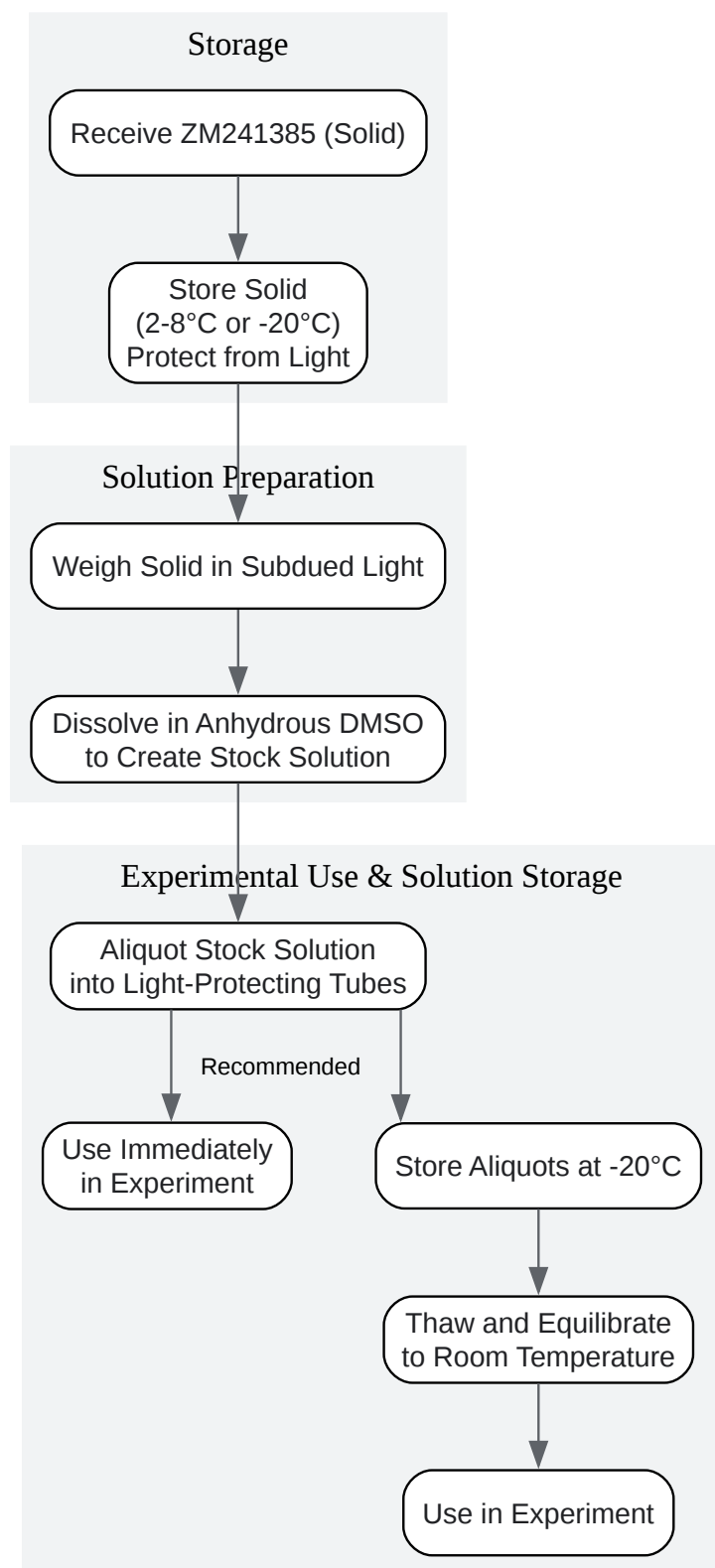
ZM241385 Storage and Stability Summary

Form	Solvent	Storage Temperature	Reported Stability	Source
Solid	N/A	Room Temperature	Stable for shipping	[1]
Solid	N/A	+2°C to +8°C	Recommended	[2]
Solid	N/A	-20°C	≥ 4 years	[3]
Solution	DMSO	-20°C	Up to 1-3 months	[1] [2]
Solution	Solvent	-80°C	1 year	[4]

Experimental Protocols & Visualizations

General Handling Protocol for ZM241385

The following workflow outlines the recommended steps for handling **ZM241385** from receipt to experimental use.

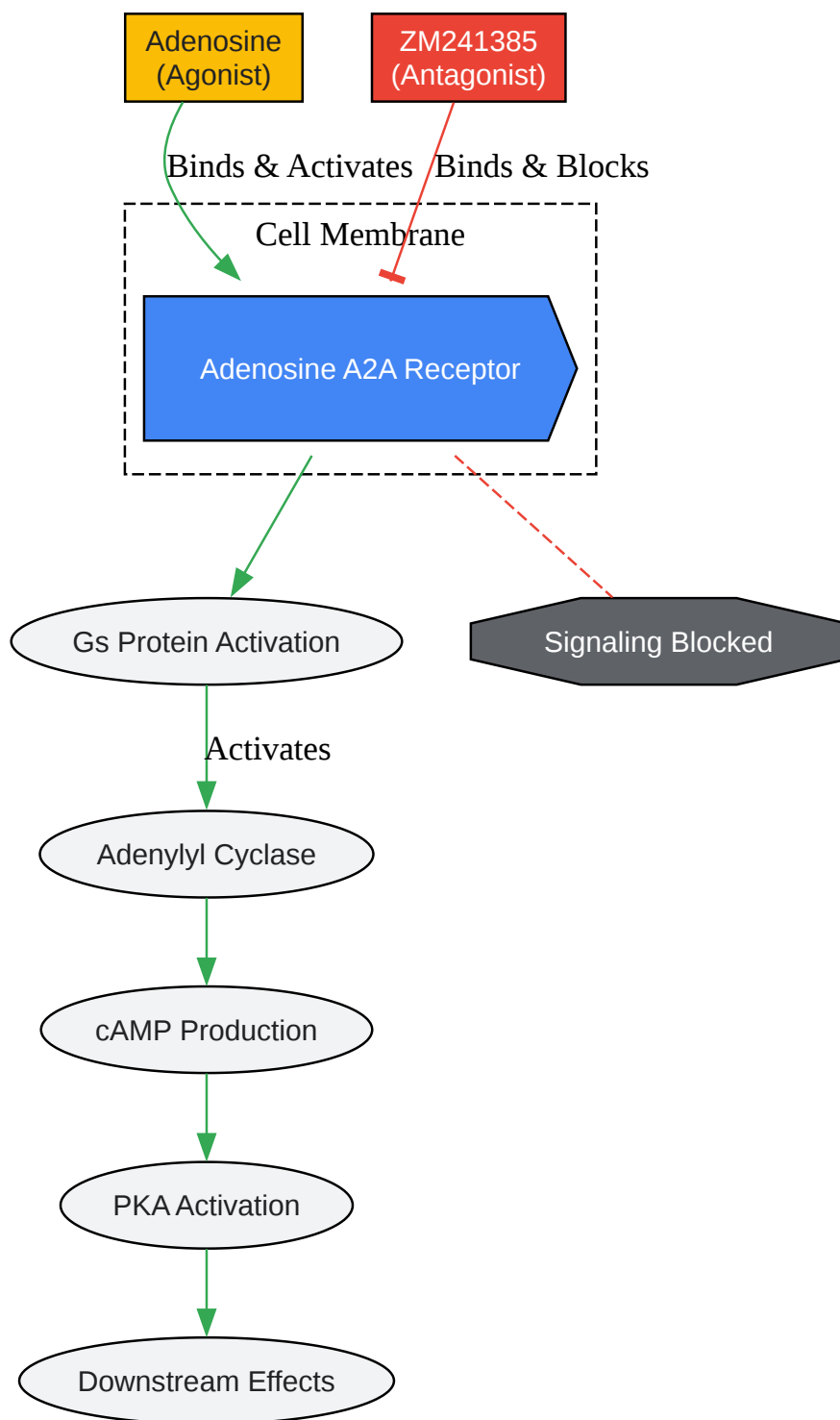


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Recommended workflow for handling **ZM241385**.

Mechanism of Action: A2A Receptor Antagonism

ZM241385 is a potent and selective antagonist of the adenosine A2A receptor.^{[1][2][3]} It functions by blocking the binding of adenosine to the A2A receptor, thereby inhibiting the downstream signaling pathways typically activated by this receptor. In some cases, it has been shown to act as an inverse agonist.^{[1][3]}



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Signaling pathway of **ZM241385** as an A_{2A} receptor antagonist.

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References

- 1. ZM 241385 | A2A receptor inverse agonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
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